

Piperidine-d11: A Technical Guide for Advanced Analytical Applications

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Compound of Interest

Compound Name: *Piperidine-d11*

Cat. No.: *B105061*

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This guide provides an in-depth exploration of **Piperidine-d11** (Perdeuterated piperidine), a critical tool for researchers, scientists, and drug development professionals. We will delve into its fundamental properties, synthesis, and, most importantly, its application as a gold-standard internal standard in quantitative mass spectrometry. This document moves beyond a simple recitation of facts to explain the causality behind its use, ensuring a thorough understanding for its practical implementation in a laboratory setting.

The Significance of Deuteration in Modern Analytics

In the landscape of pharmaceutical and chemical analysis, the strategic replacement of hydrogen atoms with their stable, heavy isotope, deuterium (^2H or D), is a powerful technique. This modification, while chemically subtle, imparts a significant and predictable increase in molecular weight without altering the fundamental chemical reactivity. The core advantage of this isotopic substitution lies in the Kinetic Isotope Effect (KIE). The carbon-deuterium (C-D) bond is stronger and vibrates at a lower frequency than a carbon-hydrogen (C-H) bond. Consequently, more energy is required to break a C-D bond, which can lead to a slower rate of reaction if this bond cleavage is the rate-determining step in a metabolic pathway. While this effect is pivotal in the design of deuterated drugs to improve pharmacokinetic profiles, for analytical purposes, the most crucial feature is the mass difference, which allows deuterated analogues to serve as ideal internal standards in mass spectrometry.

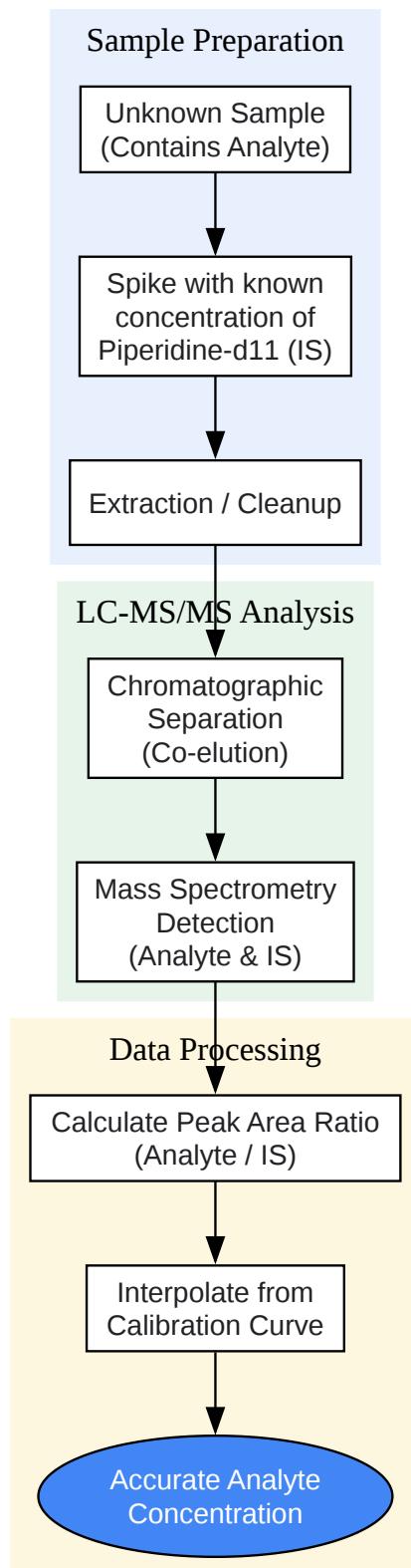
Core Properties of Piperidine-d11

Piperidine-d11 is the fully deuterated analog of piperidine, a ubiquitous six-membered nitrogen-containing heterocycle found in numerous pharmaceuticals and natural alkaloids. The replacement of all eleven hydrogen atoms with deuterium provides a substantial mass shift, making it an exemplary internal standard for quantitative analysis.

Property	Value	Source(s)
CAS Number	143317-90-2	[1] [2]
Molecular Formula	C ₅ D ₁₁ N	[1] [2]
Molecular Weight	96.22 g/mol	[1] [2]
Appearance	Colorless liquid	
Boiling Point	106 °C (lit.)	[2]
Melting Point	-13 °C (lit.)	[2]
Density	0.973 g/mL at 25 °C	[2]
Isotopic Purity	Typically ≥98 atom % D	[2]
Mass Shift (vs. Piperidine)	M+11	[2]

Synthesis of Piperidine-d11

The most common and efficient method for producing fully deuterated **Piperidine-d11** is through the catalytic hydrogenation (or more accurately, deuteration) of its aromatic precursor, pyridine. This process involves the complete saturation of the pyridine ring with deuterium.

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Sources

- 1. scbt.com [scbt.com]
- 2. Piperidine-d11 D 98atom 143317-90-2 [sigmaaldrich.com]
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